A Technical Guide to the Spectroscopic Data of Krypton-86

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Krypton86*
CAS No.:	*14191-82-3*
Cat. No.:	*B1173328*

Get Quote

This guide provides a comprehensive overview of the spectroscopic data for the Krypton-86 (^{86}Kr) isotope, tailored for researchers, scientists, and professionals in drug development who leverage spectroscopic techniques. Krypton-86, a noble gas isotope, holds a significant place in the history of metrology and continues to be a crucial reference standard in various spectroscopic applications due to its well-defined and stable spectral lines. This document delves into the core spectroscopic parameters of ^{86}Kr, offering both foundational data and practical insights into its experimental analysis.

The Enduring Significance of Krypton-86 in Spectroscopy

For over two decades, from 1960 to 1983, the international standard for the meter was defined based on the wavelength of a specific electronic transition in the Krypton-86 atom. Specifically, one meter was defined as 1,650,763.73 vacuum wavelengths of the radiation corresponding to the transition between the $2p_{10}$ and $5d_5$ levels of ^{86}Kr.[1][2] This historical role underscores the exceptional stability and reproducibility of the spectral emissions from this isotope.

© 2026 BenchChem. All rights reserved.

The choice of Krypton-86 was not arbitrary. Its spectral lines in the visible region are sharp and intense, making them excellent references for calibrating spectrometers and other optical instruments. For researchers, particularly in fields requiring high-precision measurements, understanding the spectroscopic data of ^{86}Kr is paramount for instrument validation, wavelength calibration, and fundamental atomic physics studies.

Electronic Structure and Energy Levels of Neutral Krypton-86 (Kr I)

The spectral characteristics of an atom are dictated by its electronic structure. Neutral Krypton (Kr I) has an electron configuration of [Ar] $3d^{10}$ $4s^2$ $4p^6$. The excited states, which give rise to its characteristic emission spectrum, are formed by the promotion of one of the 4p electrons to higher energy orbitals. The energy levels of ^{86}Kr have been extensively studied and are well-documented in resources such as the National Institute of Standards and Technology (NIST) Atomic Spectra Database.[3][4][5][6][7][8]

Below is a table summarizing some of the key energy levels of neutral Krypton-86. The values are presented in inverse centimeters (cm^{-1}), a common unit in spectroscopy that is directly proportional to energy.

© 2026 BenchChem. All rights reserved.

Configuration	Term	J	Level (cm⁻¹)
4p⁵(²P°₃/₂)5s	[3/2]°	2	79971.536
4p⁵(²P°₃/₂)5s	[3/2]°	1	80917.489
4p⁵(²P°₁/₂)5s	[1/2]°	0	85169.589
4p⁵(²P°₁/₂)5s	[1/2]°	1	85800.089
4p⁵(²P°₃/₂)5p	[1/2]	1	93821.688
4p⁵(²P°₃/₂)5p	[5/2]	2	94093.003
4p⁵(²P°₃/₂)5p	[5/2]	3	94396.111
4p⁵(²P°₃/₂)5p	[3/2]	1	95342.999
4p⁵(²P°₃/₂)5p	[3/2]	2	95463.091
4p⁵(²P°₁/₂)5p	[3/2]	2	99341.333
4p⁵(²P°₁/₂)5p	[3/2]	1	99889.378
4p⁵(²P°₁/₂)5p	[1/2]	0	100300.038
4p⁵(²P°₁/₂)5p	[1/2]	1	101183.080
4p⁵(²P°₃/₂)4d	[1/2]°	1	97647.513
4p⁵(²P°₃/₂)4d	[7/2]°	3	98358.001
4p⁵(²P°₃/₂)4d	[7/2]°	4	98650.098
4p⁵(²P°₃/₂)4d	[3/2]°	2	99161.464
4p⁵(²P°₃/₂)4d	[5/2]°	2	99632.112
4p⁵(²P°₃/₂)4d	[5/2]°	3	99760.011
4p⁵(²P°₁/₂)4d	[3/2]°	2	103001.001
4p⁵(²P°₁/₂)4d	[5/2]°	2	103987.999
4p⁵(²P°₁/₂)4d	[5/2]°	3	104001.001
4p⁵(²P°₃/₂)6s	[3/2]°	2	101654.001

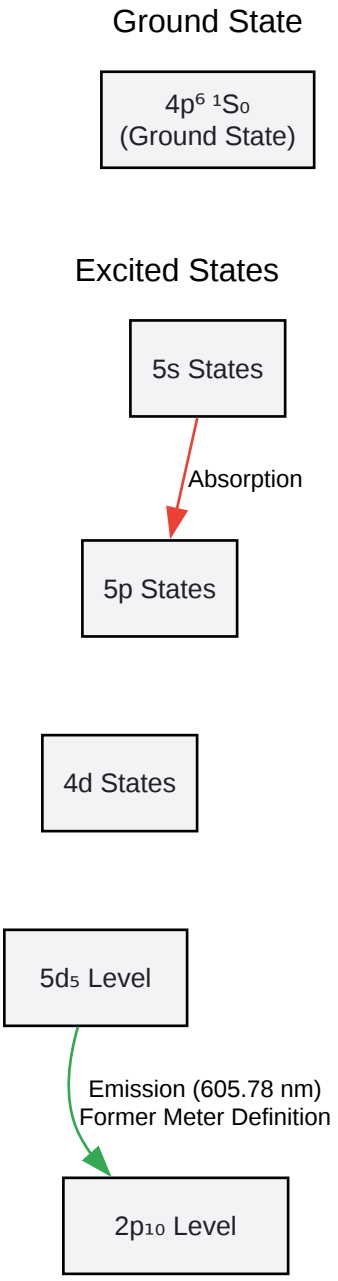
© 2026 BenchChem. All rights reserved.

$4p^5(^2P°_{3/2})6s$	[3/2]°	1	101901.001
$4p^5(^2P°_{1/2})6s$	[1/2]°	0	106987.999
$4p^5(^2P°_{1/2})6s$	[1/2]°	1	107101.001

Data sourced from the NIST Atomic Spectra Database. The energy levels are given relative to the ground state ($4p^6\ ^1S_0$) which is defined as 0 cm^{-1}.

The following diagram illustrates the simplified energy level transitions in Krypton-86, highlighting the historic $2p_{10}$ to $5d_5$ transition.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Simplified energy level diagram for Krypton-86 showing the historic $2p_{10}$ to $5d_5$ transition.

Principal Spectral Lines of Krypton-86

© 2026 BenchChem. All rights reserved.

The transitions between the various energy levels of ^{86}Kr result in a rich emission spectrum. For practical applications, a set of prominent and well-isolated spectral lines are of primary interest. The table below presents a selection of these lines, including their vacuum wavelengths, the corresponding lower and upper energy levels, and their transition probabilities (Aki), which represent the rate at which the spontaneous emission occurs.

Vacuum Wavelength (nm)	Lower Level (cm^{-1})	Upper Level (cm^{-1})	Transition	Aki (s^{-1})
605.78021	80917.489	97492.222	$5s[3/2]^\circ_1$ - $5p[5/2]_2$	2.9e+07
587.09156	80917.489	97994.888	$5s[3/2]^\circ_1$ - $5p[3/2]_1$	4.8e+07
557.02891	79971.536	97994.888	$5s[3/2]^\circ_2$ - $5p[3/2]_1$	1.1e+07
811.29242	79971.536	92290.088	$5s[3/2]^\circ_2$ - $5p[5/2]_3$	3.6e+07
810.43789	80917.489	93240.088	$5s[3/2]^\circ_1$ - $5p[5/2]_2$	3.4e+07
760.15469	80917.489	94093.003	$5s[3/2]^\circ_1$ - $5p[5/2]_2$	2.6e+07
892.86877	85800.089	96996.088	$5s'[1/2]^\circ_1$ - $5p'[1/2]_0$	4.1e+07
877.67503	85169.589	96560.588	$5s'[1/2]^\circ_0$ - $5p'[3/2]_1$	3.9e+07

Data sourced and compiled from the NIST Atomic Spectra Database. Wavelengths are in vacuum. Aki values are indicative and may vary slightly between different compilations.

Experimental Protocol: High-Resolution Spectroscopy of Krypton-86

© 2026 BenchChem. All rights reserved.

To experimentally observe and utilize the spectral lines of Krypton-86, a high-resolution spectroscopic setup is required. The following protocol outlines a general procedure for such a measurement, emphasizing the key considerations for achieving accurate and reliable data.

Objective: To measure the wavelength of a prominent spectral line of ^{86}Kr with high precision.

Materials:

- Krypton-86 discharge lamp
- High-voltage power supply for the lamp
- High-resolution spectrometer (e.g., Fabry-Perot interferometer or a high-resolution grating spectrometer)
- Focusing and collimating optics (lenses, mirrors)
- Detector (e.g., photomultiplier tube, CCD camera)
- Data acquisition system
- Reference wavelength source for calibration (optional, if the spectrometer is not intrinsically calibrated)

Methodology:

- Lamp Preparation and Operation:
  - Ensure the Krypton-86 lamp is clean and properly installed in its housing.
  - Connect the lamp to the high-voltage power supply.
  - Evacuate the lamp housing if necessary to prevent arcing.
  - Turn on the power supply and allow the lamp to warm up and stabilize. The discharge should appear as a bright, characteristic color of Krypton emission. The operating conditions (pressure and current) of the lamp can slightly affect the wavelength and line shape of the emitted radiation.[2]

© 2026 BenchChem. All rights reserved.

- Optical Alignment:
  - Position the Krypton-86 lamp at the entrance slit or focal point of the spectrometer's input optics.
  - Use lenses to collimate the light from the lamp before it enters the dispersive element of the spectrometer (e.g., the etalon of a Fabry-Perot interferometer or the grating).
  - Carefully align all optical components to maximize the light throughput and ensure the detector is properly illuminated.
- Spectrometer Setup and Data Acquisition:
  - Configure the high-resolution spectrometer to the expected wavelength range of the ^{86}Kr line of interest.
  - For a Fabry-Perot interferometer, this involves setting the appropriate plate separation. For a grating spectrometer, the grating angle needs to be adjusted.
  - Set the parameters of the data acquisition system, including the integration time and scanning range.
  - Initiate the data acquisition. For a scanning instrument, this will involve sweeping through a narrow wavelength range around the expected line position.
- Data Analysis:
  - The raw data will consist of an intensity profile as a function of wavelength or a related parameter (e.g., interferometer plate spacing).
  - Fit the observed spectral line to a theoretical line shape function (e.g., a Voigt profile, which is a convolution of a Gaussian and a Lorentzian profile) to accurately determine the center wavelength.
  - If a reference source is used, perform a calibration to convert the measured position to an absolute wavelength. The sharpness and reproducibility of the 6057 Å line of ^{86}Kr make it an excellent standard itself.[2]

© 2026 BenchChem. All rights reserved.

- Uncertainty Analysis:
  - Evaluate the sources of uncertainty in the measurement, including statistical noise from the detector, uncertainties in the spectrometer calibration, and potential systematic effects from the lamp operating conditions.

The following diagram illustrates the general workflow for high-resolution spectroscopy of Krypton-86.



Click to download full resolution via product page

Caption: A workflow diagram for the high-resolution spectroscopy of Krypton-86.

Conclusion

The spectroscopic data of Krypton-86 remains a cornerstone of high-precision optical measurements. Its well-characterized energy levels and sharp, stable spectral lines provide an invaluable reference for a wide range of scientific and industrial applications. This guide has provided a curated overview of the essential spectroscopic parameters of ^{86}Kr, along with a practical protocol for its experimental investigation. For researchers and professionals who rely on accurate spectroscopic data, a thorough understanding of the properties of Krypton-86 is indispensable. The data presented herein, primarily sourced from the NIST Atomic Spectra Database, represents the current state of knowledge and serves as a reliable foundation for further research and application.

References

- Saloman, E. (2018), Energy Levels and Observed Spectral Lines of Krypton, Kr I through Kr XXXVI, J. Phys. & Chem. Ref. Data (JPCRD), National Institute of Standards and Technology, Gaithersburg, MD. [Link]

© 2026 BenchChem. All rights reserved.

- NIST Atomic Spectra Database. [Link]
- NIST Atomic Spectra Database - Version History. [Link]
- NIST Atomic Spectra Database. [Link]
- Terrien, J. (1959). STUDY OF THE REPRODUCIBILITY OF THE WAVE LENGTH OF THE RADIATION $2p_{10}$- $5d_5$ OF KRYPTON-86, STANDARD PROPOSED FOR THE LENGTH UNIT. Compt. rend., Vol: 248. [Link]
- NIST Chemistry WebBook, SRD 69. [Link]
- NIST Gas Phase Ion Energetics Data. [Link]
- Bruce, C F and Hill, R M (1961). WAVELENGTHS OF KRYPTON 86, MERCURY 198, AND CADMIUM 114. Australian J. Phys. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. STUDY OF THE REPRODUCIBILITY OF THE WAVE LENGTH OF THE RADIATION 2p$sub 10$- 5d$sub 5$ OF KRYPTON-86, STANDARD PROPOSED FOR THE LENGTH UNIT (Journal Article) | OSTI.GOV [osti.gov]
- 2. WAVELENGTHS OF KRYPTON 86, MERCURY 198, AND CADMIUM 114 (Journal Article) | OSTI.GOV [osti.gov]
- 3. Energy Levels and Observed Spectral Lines of Krypton, Kr I through Kr XXXVI | NIST [nist.gov]
- 4. NIST Atomic Spectra Database | re3data.org [re3data.org]
- 5. NIST: Atomic Spectra Database - Version History [physics.nist.gov]
- 6. Atomic Spectra Database | NIST [nist.gov]
- 7. Krypton [webbook.nist.gov]

- 8. Krypton [webbook.nist.gov]
- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Data of Krypton-86]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173328/docs#a-technical-guide-to-the-spectroscopic-data-of-krypton-86]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check